

# 2-[2-(Dimethylamino)ethoxy]ethanol: A Technical Guide to Solubility and Stability

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## Compound of Interest

**Compound Name:** 2-(2-Dimethylamino-ethylamino)-ethanol

**Cat. No.:** B1268181

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This in-depth technical guide provides a comprehensive overview of the solubility and stability of 2-[2-(Dimethylamino)ethoxy]ethanol (CAS No. 1704-62-7), a versatile tertiary amine utilized in various industrial and research applications, including as a catalyst in polyurethane foam production and in the synthesis of pharmaceuticals. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and presents visual workflows to aid in experimental design.

## Core Properties of 2-[2-(Dimethylamino)ethoxy]ethanol

| Property          | Value                           | Reference        |
|-------------------|---------------------------------|------------------|
| Molecular Formula | C6H15NO2                        | --INVALID-LINK-- |
| Molecular Weight  | 133.19 g/mol                    | --INVALID-LINK-- |
| Appearance        | Colorless to pale yellow liquid | --INVALID-LINK-- |
| Odor              | Amine-like                      | --INVALID-LINK-- |
| Boiling Point     | 95 °C at 15 mm Hg               | --INVALID-LINK-- |
| Density           | 0.954 g/mL at 25 °C             | --INVALID-LINK-- |
| Flash Point       | 93 °C (closed cup)              | --INVALID-LINK-- |
| pH                | 10.9                            | --INVALID-LINK-- |

## Solubility Profile

The solubility of 2-[2-(Dimethylamino)ethoxy]ethanol is a critical parameter for its application in various formulations and reaction media.

### Aqueous Solubility

2-[2-(Dimethylamino)ethoxy]ethanol is completely miscible with water.<sup>[1]</sup> One source quantifies its solubility as 1000 g/L at 20 °C.

### Organic Solvent Solubility

Quantitative solubility data in a wide range of organic solvents is not readily available in published literature. However, qualitative descriptions indicate its solubility in select organic solvents.

| Solvent    | Solubility Description          |
|------------|---------------------------------|
| Chloroform | Slightly soluble <sup>[2]</sup> |
| Methanol   | Slightly soluble <sup>[2]</sup> |

## Stability Profile

Understanding the stability of 2-[2-(Dimethylamino)ethoxy]ethanol is essential for determining its shelf-life, appropriate storage conditions, and compatibility with other substances.

## General Stability and Storage

Under normal conditions, 2-[2-(Dimethylamino)ethoxy]ethanol is considered stable.<sup>[3]</sup> For optimal preservation, it is recommended to store the compound in a dry, cool, and well-ventilated area, away from heat, open flames, sparks, and direct sunlight.<sup>[4][5]</sup> After use, the container should be tightly sealed to prevent moisture contamination and reaction with other atmospheric components.<sup>[5]</sup> One commercially available product containing this chemical has a stated shelf life of 36 months.<sup>[5]</sup>

## Incompatibilities and Hazardous Decomposition

2-[2-(Dimethylamino)ethoxy]ethanol is incompatible with several classes of substances. Contact with strong oxidizing agents, acids, and isocyanates should be avoided.<sup>[6]</sup> It is also incompatible with sodium hypochlorite and both organic and mineral acids.<sup>[3]</sup> The compound may slowly corrode metals such as copper, aluminum, zinc, and galvanized surfaces.<sup>[3]</sup> A violent decomposition, potentially leading to an explosion, can occur upon reaction with peroxides.<sup>[3]</sup>

In the event of decomposition, hazardous products such as oxides of carbon and nitrogen, as well as ammonia, may be released.<sup>[4]</sup> The formation of nitric acid can also occur if nitrogen oxides react with water vapor.<sup>[3]</sup>

## Experimental Protocols

Detailed experimental data from specific studies on the solubility and stability of 2-[2-(Dimethylamino)ethoxy]ethanol are limited. Therefore, the following sections provide generalized, yet detailed, protocols for determining these properties, adapted from standard methodologies for amines and chemical compounds.

## Protocol for Determining Aqueous and Organic Solubility

This protocol outlines a standard method for the quantitative determination of solubility.

- Materials and Equipment:

- 2-[2-(Dimethylamino)ethoxy]ethanol
- Selected solvents (e.g., water, methanol, chloroform, ethanol, acetone)
- Analytical balance
- Vials with screw caps
- Thermostatic shaker or agitator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV, RI) or Gas Chromatography (GC) system.
- Volumetric flasks and pipettes

- Procedure:

1. Prepare saturated solutions by adding an excess amount of 2-[2-(Dimethylamino)ethoxy]ethanol to a known volume of the selected solvent in a vial.
2. Tightly cap the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
3. Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached.
4. After equilibration, centrifuge the vials to separate the undissolved solute.
5. Carefully withdraw an aliquot of the clear supernatant and dilute it with a known volume of a suitable solvent.

6. Analyze the concentration of 2-[2-(Dimethylamino)ethoxy]ethanol in the diluted sample using a validated HPLC or GC method.
7. Calculate the original concentration in the saturated solution to determine the solubility in g/L or mol/L.

## Protocol for Forced Degradation Studies

Forced degradation studies are essential for establishing the intrinsic stability of a compound and identifying potential degradation products.

- Materials and Equipment:
  - 2-[2-(Dimethylamino)ethoxy]ethanol
  - Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) solutions (for acid and base hydrolysis)
  - Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) solution (for oxidation)
  - Stability chambers with controlled temperature and humidity
  - Photostability chamber with a light source compliant with ICH Q1B guidelines
  - HPLC or GC system with a mass spectrometer (MS) detector for identification of degradation products.
- Procedure:
  1. Acid and Base Hydrolysis:
    - Dissolve a known concentration of 2-[2-(Dimethylamino)ethoxy]ethanol in acidic (e.g., 0.1 M HCl) and basic (e.g., 0.1 M NaOH) solutions.
    - Expose the solutions to elevated temperatures (e.g., 60 °C) for a defined period.
    - At specified time points, withdraw samples, neutralize them, and analyze by HPLC-MS or GC-MS.

## 2. Oxidative Degradation:

- Dissolve the compound in a solution containing an oxidizing agent (e.g., 3% H<sub>2</sub>O<sub>2</sub>).
- Maintain the solution at room temperature or a slightly elevated temperature.
- Analyze samples at various time intervals.

## 3. Thermal Degradation:

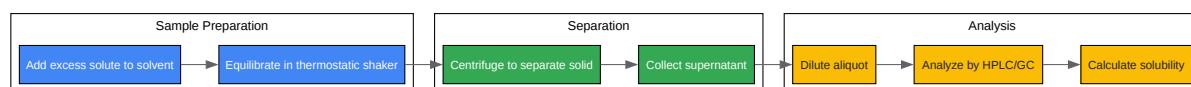
- Expose a solid or liquid sample of the compound to high temperatures (e.g., 80 °C) in a stability chamber.
- Analyze the sample at predetermined time points.

## 4. Photolytic Degradation:

- Expose a solid or liquid sample to a controlled light source as per ICH Q1B guidelines (e.g., 1.2 million lux hours and 200 watt hours/square meter).
- Ensure a control sample is protected from light to differentiate between thermal and photolytic degradation.
- Analyze both the exposed and control samples.

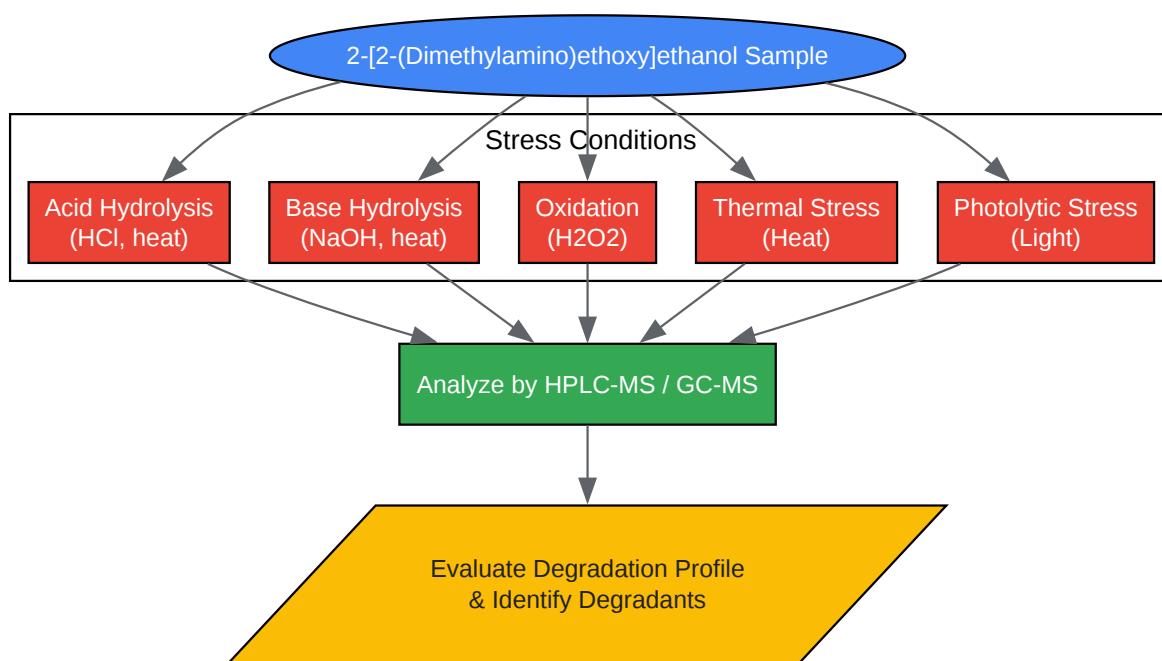
# Visualizations

The following diagrams illustrate the workflows for the experimental protocols described above.



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Workflow for Solubility Determination.



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### Workflow for Forced Degradation Study.

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